

# "Sodium Methyl 2-Sulfolaurate for nanoparticle synthesis and stabilization"

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## Compound of Interest

Compound Name: Sodium Methyl 2-Sulfolaurate

Cat. No.: B1630109

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## Application Notes: Sodium Methyl 2-Sulfolaurate in Nanoparticle Technology

### Introduction

**Sodium Methyl 2-Sulfolaurate** is a mild, anionic surfactant derived from plant-based sources like coconut oil.[1][2][3] Structurally, it is the sodium salt of the methyl ester of alpha-sulfo lauric acid.[4][5] This composition, featuring a hydrophobic fatty acid tail and a hydrophilic sulfonate head group, imparts excellent surface-active properties, including the ability to reduce surface tension and form micelles in aqueous solutions.[4][6] While widely utilized in personal care and cleaning products for its cleansing and foaming capabilities[2][7], its function as an effective emulsifier and stabilizer is increasingly being leveraged in the field of nanotechnology.[2][5] Its properties make it a compelling candidate for the synthesis and stabilization of polymeric nanoparticles, particularly through emulsion polymerization.[5]

### Mechanism of Action in Nanoparticle Synthesis

In nanoparticle synthesis, particularly in oil-in-water emulsion systems, surfactants play a critical role in stabilizing dispersed droplets and preventing their coalescence.[8][9] **Sodium Methyl 2-Sulfolaurate** functions by positioning itself at the oil-water interface, with its hydrophobic tail oriented towards the oil phase (e.g., a monomer like acrylate) and its hydrophilic sulfonate head group facing the aqueous phase. This arrangement reduces interfacial tension, allowing for the formation of stable, small-scale monomer droplets.

During emulsion polymerization, these surfactant-stabilized micelles and monomer droplets act as loci for the initiation of polymerization.[10][11] As the polymer chains grow, the surfactant continues to adsorb to the surface of the nascent nanoparticles, providing colloidal stability through electrostatic repulsion and preventing aggregation.[8] The choice and concentration of the surfactant are critical factors that influence the final particle size and polydispersity of the nanoparticles.[10]

### Physicochemical & Performance Data

The following tables summarize the key physicochemical properties of **Sodium Methyl 2-Sulfolaurate** (also referred to as C12-MES) and its performance data as an emulsifier in the synthesis of acrylate nanoparticles.

Table 1: Physicochemical Properties of **Sodium Methyl 2-Sulfolaurate** (C12-MES)

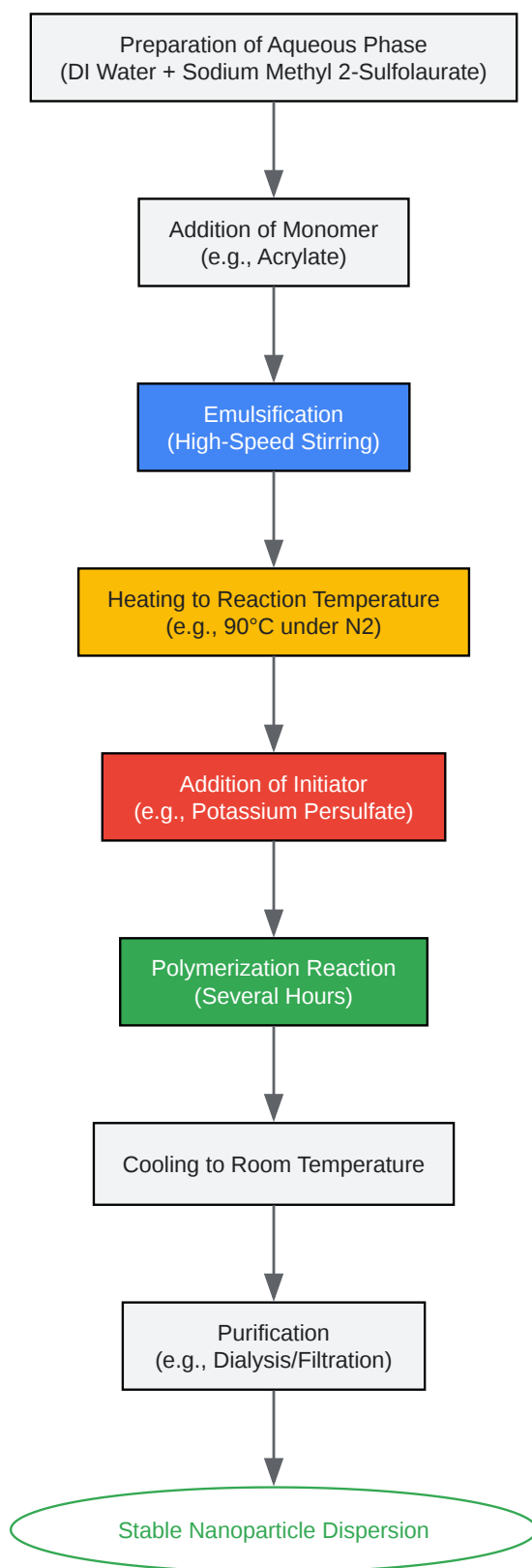
| Property                             | Value                   | Reference |
|--------------------------------------|-------------------------|-----------|
| Hydrophile-Lipophile Balance (HLB)   | 14.7                    | [5]       |
| Critical Micelle Concentration (CMC) | 13.20 mmol/L (at 28 °C) | [5]       |
| Krafft Point                         | Below 0 °C              | [5]       |

Table 2: Performance in Acrylate Nanoparticle Synthesis via Emulsion Polymerization

| Parameter          | Result          | Conditions              | Reference |
|--------------------|-----------------|-------------------------|-----------|
| Particle Diameter  | 100 nm - 200 nm | Emulsion Polymerization | [5]       |
| Polydispersity     | < 0.015         | Emulsion Polymerization | [5]       |
| Emulsion Stability | Good            | Emulsion Polymerization | [5]       |

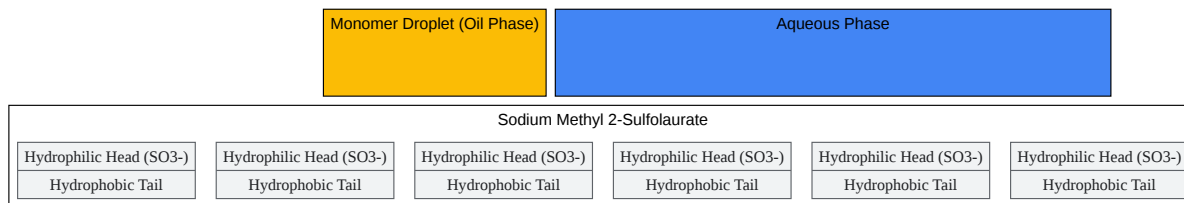
## Visualized Workflows and Mechanisms

The following diagrams illustrate the experimental workflow for nanoparticle synthesis and the stabilization mechanism provided by **Sodium Methyl 2-Sulfolaurate**.



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Caption: Workflow for emulsion polymerization of nanoparticles.



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